

4-Octadecylaniline solubility in organic solvents

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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Available Physical Property Data

The table below summarizes the basic physical properties of **4-Octadecylaniline** (CAS No. 114235-67-5) found in the search results.

Property	Value
Molecular Formula	C ₂₄ H ₄₃ N [1] [2]
Molecular Weight	345.60 g/mol [1] [2]
Melting Point	59-63 °C (lit.) [2] [3]
Boiling Point	240-245 °C at 0.4 mmHg (lit.) [2] [3]
Density	~0.889 g/cm ³ (Predicted) [2]
pKa	~4.95 (Predicted) [2]

Guidance for Solubility Investigation

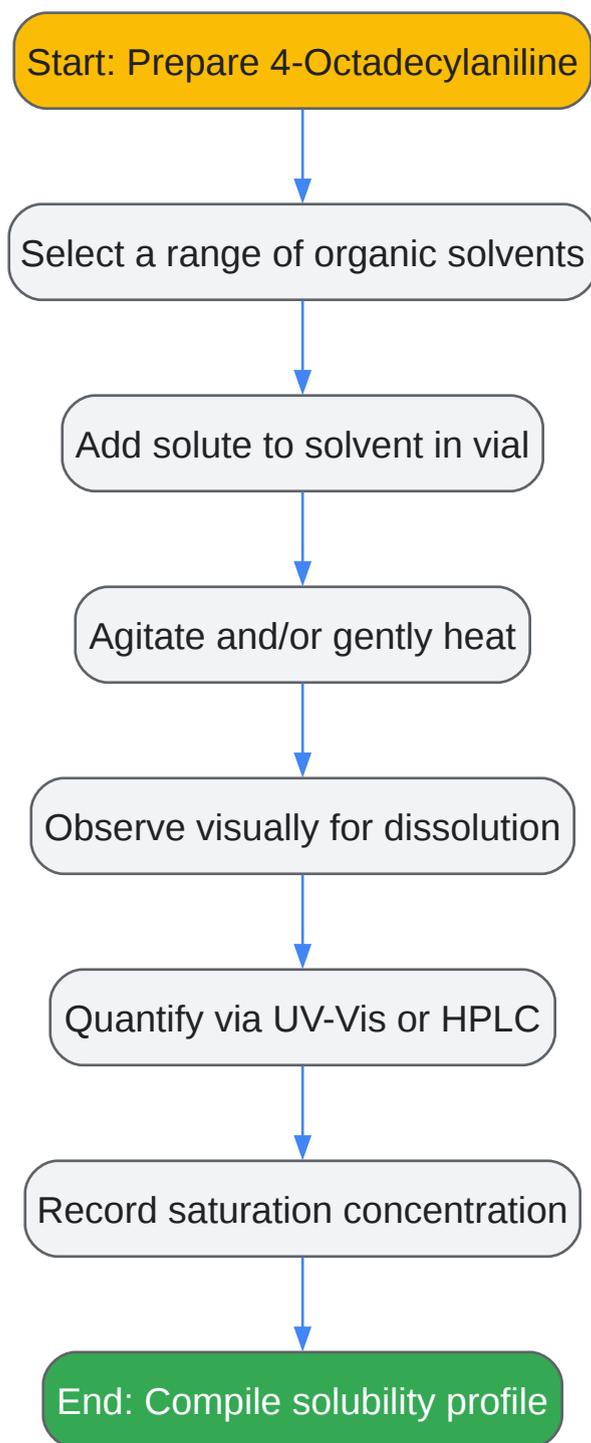
The search results do not contain specific data on the solubility of **4-Octadecylaniline** in organic solvents. To obtain this critical information, I suggest the following approaches:

- **Consult Specialized Databases:** Search for the compound in **SciFinder** or **Reaxys**, which are comprehensive chemical databases that often contain detailed solubility data and experimental procedures.
- **Retrieve Original Research:** The compound was used in a study on Langmuir-Blodgett films [3]. Finding the full text of this and related research papers may reveal the solvents used in experimental protocols.
- **Infer from Chemical Structure:** As a derivative of aniline with a long alkyl chain, **4-Octadecylaniline** is likely soluble in less polar organic solvents. The table below compares its potential solubility based on the related compound, octadecylamine [4]:

Solubility Category	Solvents (for Octadecylamine)
Soluble	Chloroform, Ethanol, Isopropanol, Toluene, Benzene, Ether [4]
Slightly Soluble	Acetone [4]
Insoluble	Water [4]

Proposed Experimental Workflow for Solubility Determination

Given the lack of direct data, you may need to determine the solubility experimentally. The following diagram outlines a standard workflow for this process.



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Proposed experimental workflow for determining solubility.

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References

1. - 4 | CAS 114235-67-5 | SCBT - Santa Cruz... Octadecylaniline [scbt.com]
2. - 4 97 | 114235-67-5 OCTADECYLANILINE [chemicalbook.com]
3. - 4 97 114235-67-5 Octadecylaniline [sigmaaldrich.com]
4. OCTADECYLAMINE - Ataman Kimya [atamanchemicals.com]

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